

Lophanthoidin E Synthesis Protocol: An Application Note for Researchers

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Compound of Interest

Compound Name: *Lophanthoidin E*

CAS No.: 120462-45-5

Cat. No.: B1180794

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A Detailed Protocol for the Synthesis of the Abietane Diterpenoid, **Lophanthoidin E**, for Research and Drug Development

This application note provides a comprehensive, albeit theoretical, protocol for the total synthesis of **Lophanthoidin E**, a complex abietane diterpenoid with a 1,4-phenanthrenedione core. While a published total synthesis for **Lophanthoidin E** is not currently available, this document outlines a plausible synthetic strategy based on established methodologies for the synthesis of related natural products. This protocol is intended for researchers, scientists, and drug development professionals interested in exploring the therapeutic potential of **Lophanthoidin E** and its analogues.

Lophanthoidin E, with the chemical formula $C_{22}H_{30}O_7$ and CAS number 120462-45-5, belongs to the abietane family of diterpenoids. This class of compounds is known for a wide range of biological activities, including antimicrobial, anti-inflammatory, and cytotoxic effects.^{[1][2][3]} The proposed synthesis is designed to be adaptable, allowing for the generation of various derivatives for structure-activity relationship (SAR) studies.

Proposed Retrosynthetic Analysis

The proposed synthesis of **Lophanthoidin E** commences from a readily available abietane precursor, such as abietic acid. The key transformations would involve the aromatization of the C-ring, followed by functional group manipulations to introduce the requisite oxygenation pattern and subsequent oxidation to the final 1,4-phenanthrenedione structure.

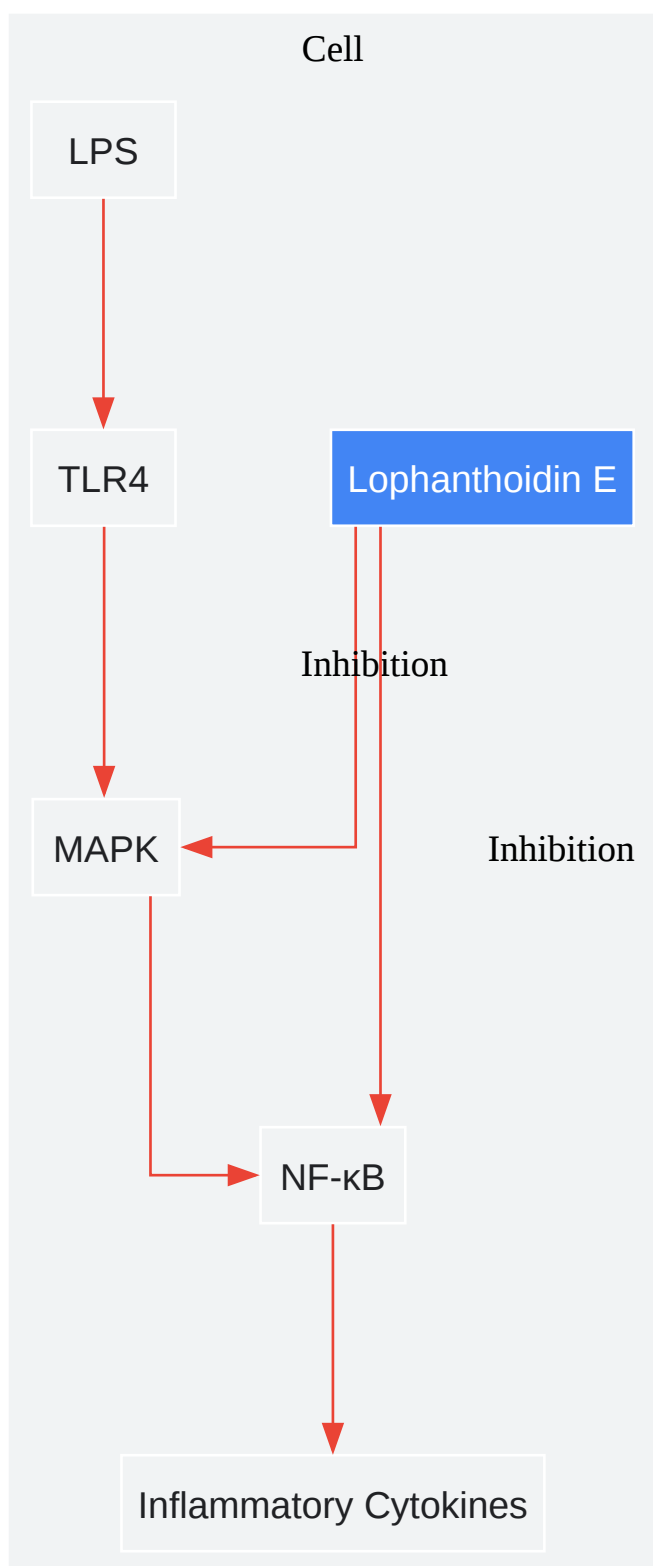
Figure 1: Retrosynthetic Analysis of **Lophanthoidin E**



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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References

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